

An In-depth Technical Guide to 2-(Hydrazinecarbonyl)benzenesulfonamide: Chemical Properties and Structure

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Compound of Interest

2-

Compound Name: (Hydrazinecarbonyl)benzenesulfo
namide

Cat. No.: B022248

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This technical guide provides a comprehensive overview of the chemical properties, structure, synthesis, and biological significance of **2-(Hydrazinecarbonyl)benzenesulfonamide**. The information is intended for researchers, scientists, and professionals in the field of drug development and medicinal chemistry.

Chemical Properties and Structure

2-(Hydrazinecarbonyl)benzenesulfonamide is an organic compound featuring both a sulfonamide and a hydrazinecarbonyl functional group attached to a benzene ring.^[1] Its chemical characteristics make it a subject of interest in medicinal chemistry, particularly for its role as an enzyme inhibitor.

Table 1: Chemical and Physical Properties of **2-(Hydrazinecarbonyl)benzenesulfonamide**

Property	Value	Source
CAS Number	102169-52-8	[1] [2]
Molecular Formula	C7H9N3O3S	[1] [2]
Molecular Weight	215.23 g/mol	[1] [2]
IUPAC Name	2-(hydrazinecarbonyl)benzenesulfonamide	[1]
SMILES	<chem>C1=CC=C(C(=C1)C(=O)NN)S(=O)(=O)N</chem>	[1]
InChI	<chem>InChI=1S/C7H9N3O3S/c8-10-7(11)5-3-1-2-4-6(5)14(9,12)13/h1-4H,8H2,(H,10,11)(H2,9,12,13)</chem>	[1]
InChI Key	YWPOXIABDFDDSR-UHFFFAOYSA-N	[1]
Storage	Keep in dark place, inert atmosphere, room temperature.	[2]

While specific experimental data on the melting point, boiling point, and a quantitative measure of solubility for **2-(Hydrazinecarbonyl)benzenesulfonamide** are not readily available in the provided search results, the general solubility of benzenesulfonamides is low in water but higher in organic solvents like alcohols and acetone.[\[3\]](#) The solubility can also be influenced by pH.[\[3\]](#)

The two-dimensional chemical structure of **2-(Hydrazinecarbonyl)benzenesulfonamide** is depicted below.

Caption: 2D structure of **2-(Hydrazinecarbonyl)benzenesulfonamide**.

Experimental Protocols

The synthesis of **2-(Hydrazinecarbonyl)benzenesulfonamide** can be achieved through several methods.

This is a primary route for synthesizing the compound.[\[1\]](#)

Methodology:

- Benzenesulfonyl chloride is reacted with hydrazine hydrate in a suitable solvent, such as tetrahydrofuran (THF).
- The reaction is typically carried out at a reduced temperature, for instance, -8°C.
- The reaction mixture is stirred for a specific duration, for example, 30 minutes, to achieve a high yield (around 90%).[\[1\]](#)

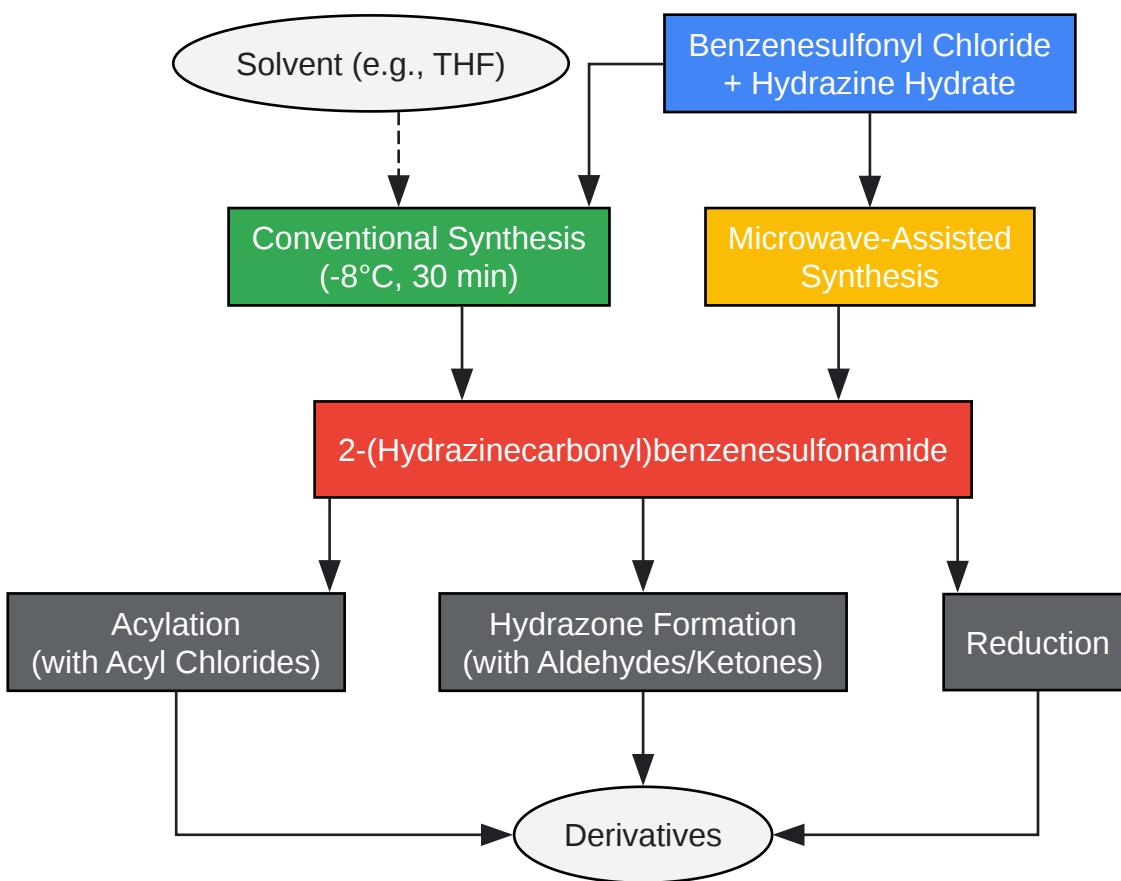
This method offers a more efficient alternative to conventional synthesis by enhancing reaction rates and yields.[\[1\]](#)

Methodology:

- Benzenesulfonyl chloride and hydrazine hydrate are combined in a suitable solvent in a microwave-safe reaction vessel.
- The mixture is subjected to microwave irradiation at a controlled temperature and pressure.
- The reaction time is significantly reduced compared to conventional heating methods.

The compound can undergo further chemical transformations, making it a versatile intermediate in organic synthesis.[\[1\]](#)

- Acylation: Reaction with acyl chlorides results in the formation of N-acyl derivatives.[\[1\]](#)
- Hydrazone Formation: Condensation with aldehydes or ketones yields hydrazones.[\[1\]](#)
- Reduction: The carbonyl group can be reduced to an alcohol or amine under specific conditions.[\[1\]](#)

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Caption: Synthesis and reaction workflow for **2-(Hydrazinecarbonyl)benzenesulfonamide**.

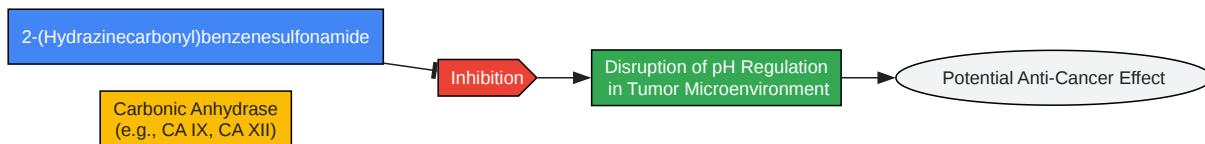
Biological Activity and Signaling

Research has shown that **2-(Hydrazinecarbonyl)benzenesulfonamide** exhibits significant biological activity, primarily as an inhibitor of carbonic anhydrase (CA) enzymes.^[1] These enzymes are involved in various physiological processes.

The compound has demonstrated potential in inhibiting tumor-associated carbonic anhydrases, specifically isoforms IX and XII, suggesting its potential application in cancer therapy.^[1] Molecular docking studies have provided insights into the binding modes and interactions of this compound at the active site of these enzymes.

- Antibacterial Activity: Studies have evaluated its efficacy against various bacterial strains.^[1]

- Pharmaceutical Development: It serves as a lead compound for developing new carbonic anhydrase inhibitors for conditions like glaucoma and cancer.[1]
- Cardiovascular Effects: In one study using an isolated rat heart model, 2-Hydrazinocarbonyl-benzenesulfonamide was evaluated for its effects on perfusion pressure and coronary resistance, although another derivative, 4-(2-amino-ethyl)-benzenesulfonamide, showed a more significant decrease in these parameters.[4]



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Caption: Conceptual pathway of carbonic anhydrase inhibition.

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